

3-(1-Aminocyclopropyl)benzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-(1-Aminocyclopropyl)benzoic acid

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In-Depth Technical Guide: 3-(1-Aminocyclopropyl)benzoic Acid

This document provides a detailed overview of the fundamental physicochemical properties of **3-(1-Aminocyclopropyl)benzoic acid**, a compound of interest to researchers and professionals in the fields of medicinal chemistry and drug development.

Physicochemical Data

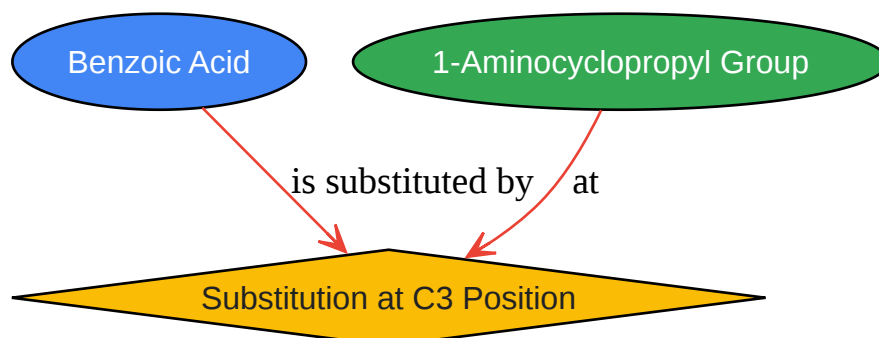
The core molecular attributes of **3-(1-Aminocyclopropyl)benzoic acid** are summarized in the table below. This data is essential for a variety of experimental and computational applications, including reaction stoichiometry, solution preparation, and molecular modeling.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[1]
Molecular Weight	177.2 g/mol	[1]

Molecular Structure and Connectivity

The chemical structure of **3-(1-Aminocyclopropyl)benzoic acid** is characterized by a benzoic acid core, which is substituted at the third carbon of the benzene ring with a 1-

aminocyclopropyl group. The diagram below illustrates the logical relationship and linkage of these constituent chemical moieties.



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Logical relationship of moieties in the molecule.

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References

- 1. 3-(1-AMINOCYCLOPROPYL)BENZOIC ACID | 1266193-50-3 [amp.chemicalbook.com]
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